

# Diethoxydimethylsilane (CAS No. 78-62-6): A Comprehensive Physicochemical, Synthetic, and Application Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diethoxydimethylsilane*

Cat. No.: *B1329274*

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## Abstract

This technical guide provides an in-depth overview of the physicochemical properties, synthesis, and reactive chemistry of **Diethoxydimethylsilane** (DMDDES), a versatile organosilicon compound with the CAS number 78-62-6. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development and material science. It includes a compilation of key physical and chemical data presented in tabular format for ease of reference, detailed descriptions of the general experimental methodologies for their determination, and graphical representations of its primary chemical reactions, including synthesis, hydrolysis, and its application as a silylating agent.

## Physicochemical Data

The fundamental physicochemical properties of **Diethoxydimethylsilane** are summarized in the tables below. These values have been compiled from various reputable chemical data sources.

### Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>16</sub> O <sub>2</sub> Si	[1]
Molecular Weight	148.28 g/mol	[1][2]
Appearance	Clear, colorless liquid	[1][2]
Odor	None reported to faint	[1][3]
Density	0.865 g/mL at 25 °C	[4]
Boiling Point	114 °C at 760 mmHg	[1][4]
Melting Point	-97 °C	
Refractive Index (n <sub>20/D</sub> )	1.381	[4]
Vapor Pressure	10 mmHg at 13 °C	[1]
Vapor Density	5.11 (Air = 1)	[1]
Solubility	May decompose in water; soluble in many organic solvents.	[1][2][5]
Viscosity	0.007 mm <sup>2</sup> /s	

**Table 2: Safety and Toxicological Data**

Property	Value	Source(s)
Flash Point	11 °C (51.8 °F) - closed cup	[1]
Hazard Class	3 (Flammable Liquid)	
Oral LD50 (Rat)	9280 mg/kg	[1]
Inhalation LC50 (Rat)	20 gm/m <sup>3</sup> /8H	[1]
Draize Test (Rabbit, eye)	83 mg; 500 mg/24H (Mild)	[1]
Draize Test (Rabbit, skin)	500 mg/24H (Mild)	[1]

# Experimental Protocols for Physicochemical Properties

The following sections outline the general methodologies for determining the key physicochemical properties of **Diethoxydimethylsilane**. These descriptions are based on standard laboratory practices and established testing methods.

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a volatile liquid like **Diethoxydimethylsilane**, this is typically determined using a distillation method, such as those outlined in ASTM D86 or ASTM D1078.

General Protocol:

- A specified volume of the liquid is placed in a distillation flask.
- The flask is heated, and the temperature of the vapor is monitored with a calibrated thermometer or temperature probe.
- The temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point. The boiling range can also be recorded as the distillation proceeds.
- The atmospheric pressure is recorded and the boiling point is corrected to standard pressure (760 mmHg) if necessary.

## Density Measurement

Density, the mass per unit volume, is a fundamental physical property. For liquids like **Diethoxydimethylsilane**, it is commonly measured using a pycnometer or a vibrating tube densitometer.

General Protocol (Pycnometry):

- A pycnometer (a glass flask with a precise volume) is cleaned, dried, and its empty mass is accurately weighed.[6]

- The pycnometer is filled with the sample liquid, ensuring no air bubbles are trapped. The stopper, which has a capillary tube, is inserted, allowing excess liquid to be expelled.
- The filled pycnometer is thermostated to a specific temperature (e.g., 25 °C) to ensure the liquid volume is accurately known.
- The outside of the pycnometer is carefully dried, and its mass is weighed.
- The mass of the liquid is determined by subtracting the empty mass from the filled mass.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.[\[6\]](#)

## Refractive Index Measurement

The refractive index of a substance is a dimensionless number that describes how fast light travels through the material. It is a characteristic property and is often used for identification and purity assessment. The most common instrument for this measurement is an Abbe refractometer.[\[2\]](#)

General Protocol (Abbe Refractometer):

- The refractometer is calibrated using a standard liquid with a known refractive index.[\[7\]](#)
- A few drops of the **Diethoxydimethylsilane** sample are placed on the surface of the measuring prism.[\[2\]](#)
- The prism is closed, and the light source is adjusted to illuminate the sample.
- The user looks through the eyepiece and adjusts the controls to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.[\[2\]](#)
- The refractive index is read directly from the instrument's scale. The temperature at which the measurement is made is also recorded, as the refractive index is temperature-dependent.

## Flash Point Determination

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air near its surface. For flammable liquids like **Diethoxydimethylsilane**, a closed-cup method is typically used for safety and accuracy. Standard methods include ASTM D93 (Pensky-Martens) and ASTM D56 (Tag Closed Cup Tester).<sup>[5][8][9]</sup>

General Protocol (Closed-Cup Method):

- A sample of the liquid is placed in a test cup, which is then sealed with a lid.<sup>[5]</sup>
- The sample is heated at a slow, constant rate while being stirred.
- At regular temperature intervals, an ignition source (a small flame) is introduced into the vapor space above the liquid through an opening in the lid.<sup>[9]</sup>
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a brief flash.<sup>[5][9]</sup>

## Vapor Pressure Measurement

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.

General Protocol (Static Method):

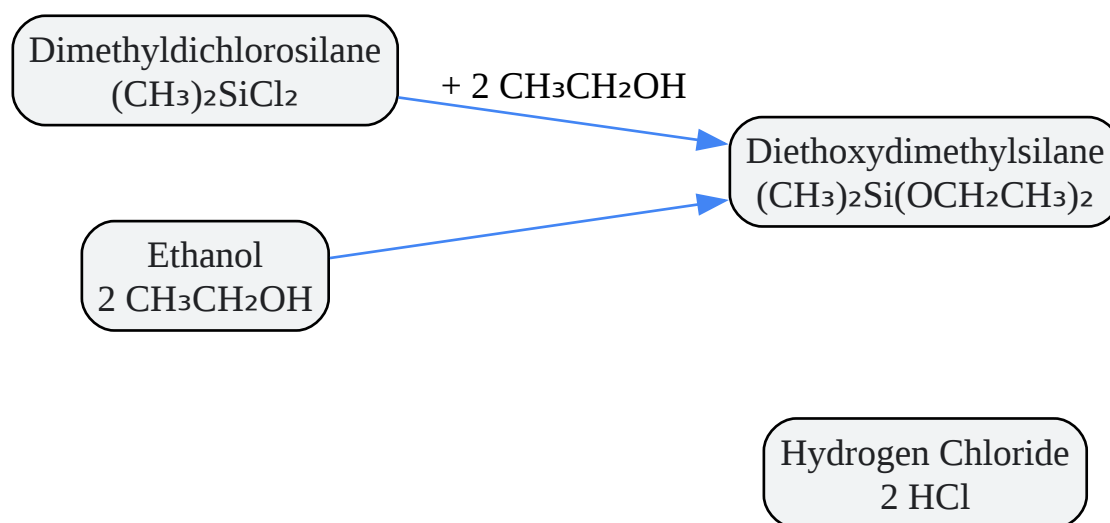
- A small amount of the liquid sample is placed in a container connected to a vacuum line and a pressure measuring device (manometer).
- The sample is degassed to remove any dissolved air by freeze-pump-thaw cycles.
- The container is placed in a constant temperature bath, and the system is allowed to reach equilibrium.<sup>[10]</sup>
- The pressure of the vapor in the headspace above the liquid is then measured. This is repeated at various temperatures to obtain a vapor pressure curve.<sup>[10][11]</sup>

## Synthesis and Reactivity

**Diethoxydimethylsilane** is a key intermediate in organosilicon chemistry. Its synthesis and subsequent reactions are fundamental to the production of various silicone-based materials.

## Synthesis of Diethoxydimethylsilane

A common industrial synthesis route for **Diethoxydimethylsilane** involves the reaction of dimethyldichlorosilane with ethanol.<sup>[1]</sup> This reaction proceeds via a nucleophilic substitution where the ethoxy groups from ethanol replace the chlorine atoms on the silicon. The reaction produces hydrogen chloride as a byproduct, which is typically neutralized with a base or removed.

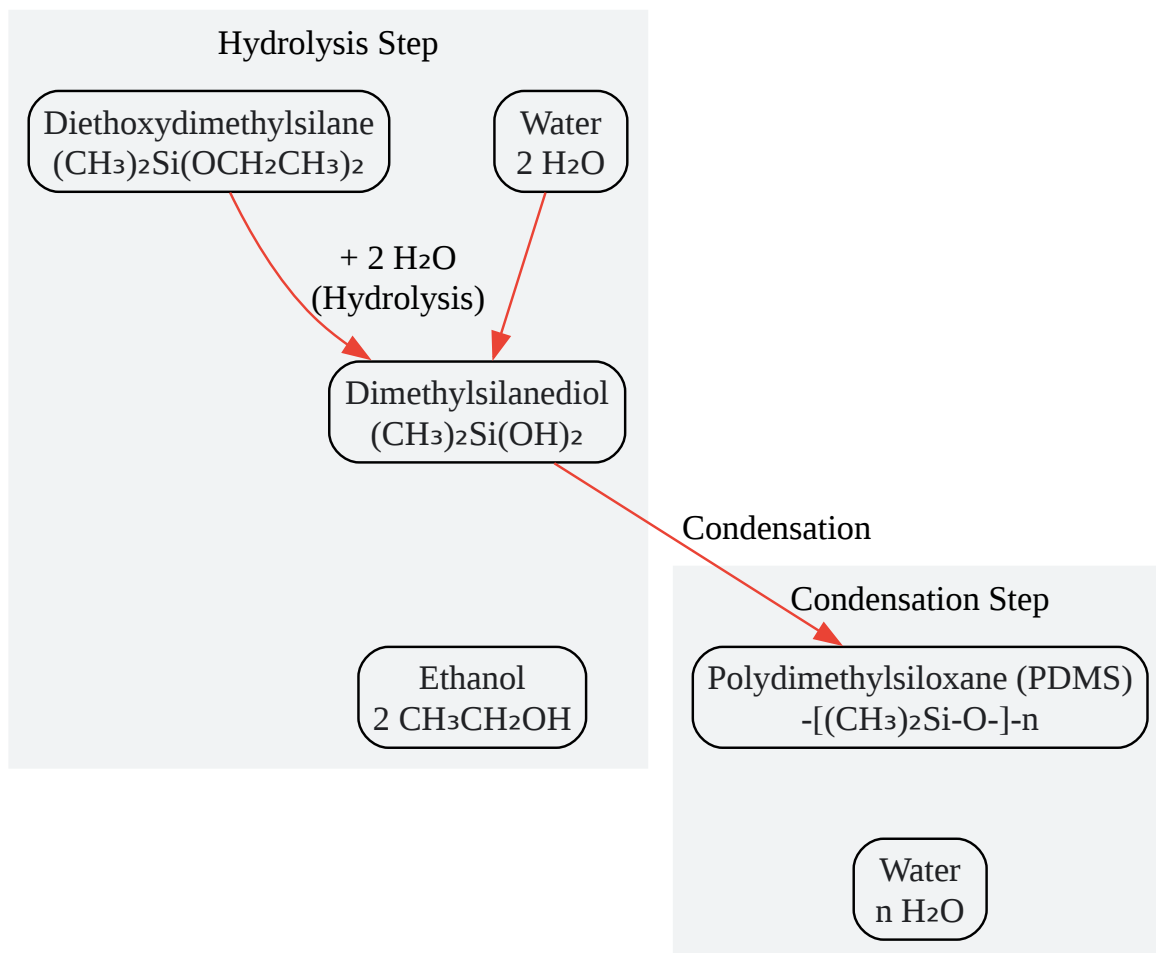


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Caption: Synthesis of **Diethoxydimethylsilane**.

## Hydrolysis and Condensation

The ethoxy groups in **Diethoxydimethylsilane** are susceptible to hydrolysis in the presence of water, even atmospheric moisture.<sup>[1]</sup> This reaction forms reactive silanol ( $\text{Si-OH}$ ) intermediates and releases ethanol. These silanols can then undergo condensation reactions with each other to form stable siloxane ( $\text{Si-O-Si}$ ) bonds, which are the backbone of silicone polymers.<sup>[1][12]</sup>

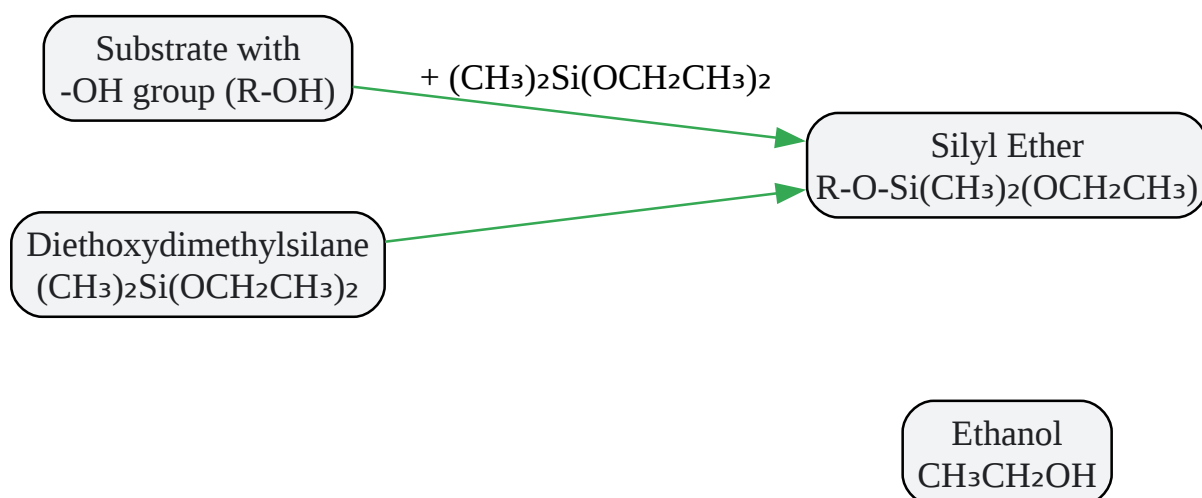


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Caption: Hydrolysis and condensation of **Diethoxydimethylsilane**.

## Application as a Silylating Agent

**Diethoxydimethylsilane** is utilized as a silylating agent to protect reactive functional groups, such as hydroxyl ( $-\text{OH}$ ) and amino ( $-\text{NH}_2$ ) groups, in organic synthesis.<sup>[1][13]</sup> This protection prevents these groups from interfering with subsequent reactions. The resulting silyl ethers or silyl amines are generally stable but can be easily cleaved (deprotected) when desired.



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Caption: Silylation of a hydroxyl group using **Diethoxydimethylsilane**.

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Diethoxydimethylsilane**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and  $^{29}\text{Si}$  NMR spectra provide detailed information about the molecular structure. The proton NMR spectrum would show characteristic signals for the methyl and ethoxy groups.[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Infrared (IR) Spectroscopy:
  - The IR spectrum exhibits characteristic absorption bands corresponding to Si-O-C, C-H, and Si-C bonds. For example, strong absorptions in the  $1110\text{--}1000\text{ cm}^{-1}$  range are indicative of Si-O-Si vibrations that can form upon hydrolysis and condensation.[\[17\]](#)[\[18\]](#) A distinct band around  $1270\text{ cm}^{-1}$  corresponds to the bending vibrations of the Si-CH<sub>3</sub> groups.[\[17\]](#)
- Mass Spectrometry (MS):



- Mass spectrometry provides information on the molecular weight and fragmentation pattern of the molecule, aiding in its identification.[3][18]

## Applications

**Diethoxydimethylsilane** is a versatile compound with a wide range of applications in both research and industry:

- **Precursor for Silicone Polymers:** It is a fundamental building block for the synthesis of polydimethylsiloxane (PDMS), which is used in silicone oils, resins, and rubbers.[1]
- **Silylating Agent:** In organic synthesis, it serves to protect hydroxyl and amino groups.[1][19][20]
- **Surface Modification:** It is used to modify the surfaces of materials like glass, pigments, and fillers to impart hydrophobicity and improve dispersibility.[19]
- **Material Science:** It is a precursor for the synthesis of advanced materials such as silicon carbide (SiC) powders and is used in the formation of sol-gel coatings.[21][22]
- **Pharmaceutical Synthesis:** It is employed as an intermediate in the synthesis of various pharmaceutical compounds.[18]

## Handling and Safety

**Diethoxydimethylsilane** is a flammable liquid and is moisture-sensitive.[1][8] It should be handled in a well-ventilated area, away from ignition sources, and protected from moisture.[1] Appropriate personal protective equipment, including safety goggles, gloves, and protective clothing, should be worn.[1] In case of fire, carbon dioxide, dry chemical powder, or appropriate foam should be used. Water may be ineffective.[1]

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive safety data sheet (SDS) or professional safety guidance. Always consult the relevant SDS and follow all recommended safety procedures when handling this chemical.

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